

An In-depth Technical Guide to the Physical Properties of Ethyl Propenyl Ether

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Compound of Interest

Compound Name: Ethyl propenyl ether

Cat. No.: B1310799

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This technical guide provides a comprehensive overview of the key physical properties of **ethyl propenyl ether**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development who may use this compound as a reagent or intermediate in organic synthesis. This document summarizes available data, outlines detailed experimental protocols for property determination, and presents a logical workflow for these procedures.

Core Physical Properties

Ethyl propenyl ether, a colorless liquid, exists as a mixture of cis- and trans-isomers. Its physical properties are crucial for handling, reaction setup, and purification processes.

Data Summary

The boiling point and density of **ethyl propenyl ether** are presented in the table below. The available data largely pertains to a mixture of its geometric isomers.

| Physical Property | Value | Conditions |
|-------------------|------------------------------|-------------|
| Boiling Point | 67-80 °C | At 760 mmHg |
| Density | 0.77-0.778 g/cm ³ | At 20-25 °C |

Note: The wide range in the reported boiling point may be attributed to variations in the isomeric ratio of the samples tested and the presence of impurities.

Experimental Protocols for Physical Property Determination

Accurate determination of boiling point and density is fundamental in chemical characterization. The following sections detail standard laboratory procedures for these measurements.

Boiling Point Determination: Micro-Reflux Method

The micro-reflux technique is a common and effective method for determining the boiling point of a small quantity of a liquid sample.

Materials:

- Small test tube or vial
- Thermometer
- Capillary tube (sealed at one end)
- Heating apparatus (e.g., oil bath or heating block)
- Clamps and stand

Procedure:

- **Sample Preparation:** A small volume of **ethyl propenyl ether** (a few milliliters) is placed into the test tube.
- **Capillary Tube Insertion:** A capillary tube, with its open end facing down, is inserted into the liquid in the test tube.
- **Apparatus Setup:** The test tube is securely clamped and partially immersed in a heating bath. A thermometer is positioned such that the bulb is level with the liquid in the test tube, ensuring it does not touch the sides of the tube.
- **Heating:** The heating bath is gradually heated. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.

- Observation: Upon reaching the boiling point of the **ethyl propenyl ether**, the vapor pressure of the liquid will equal the atmospheric pressure, resulting in a continuous and rapid stream of bubbles from the capillary tube.
- Cooling and Measurement: The heating is then discontinued. The liquid and the apparatus are allowed to cool. The boiling point is recorded as the temperature at which the liquid begins to enter the capillary tube. This occurs when the vapor pressure inside the capillary tube becomes less than the atmospheric pressure.

Density Determination: Pycnometer Method

A pycnometer, a flask with a specific, accurately known volume, is used for the precise measurement of a liquid's density.^[1]

Materials:

- Pycnometer
- Analytical balance
- **Ethyl propenyl ether** sample
- Constant temperature bath

Procedure:

- Pycnometer Preparation: The pycnometer is thoroughly cleaned and dried. Its empty mass (m_{empty}) is accurately measured using an analytical balance.
- Sample Filling: The pycnometer is filled with **ethyl propenyl ether**, ensuring no air bubbles are trapped. The flask is then placed in a constant temperature bath to bring the liquid to the desired temperature (e.g., 20 °C).
- Volume Adjustment: Once the liquid has reached thermal equilibrium, any excess liquid is removed, ensuring the volume corresponds exactly to the calibrated volume of the pycnometer. The outside of the pycnometer is carefully dried.
- Mass Measurement: The filled pycnometer is weighed to determine its total mass (m_{filled}).

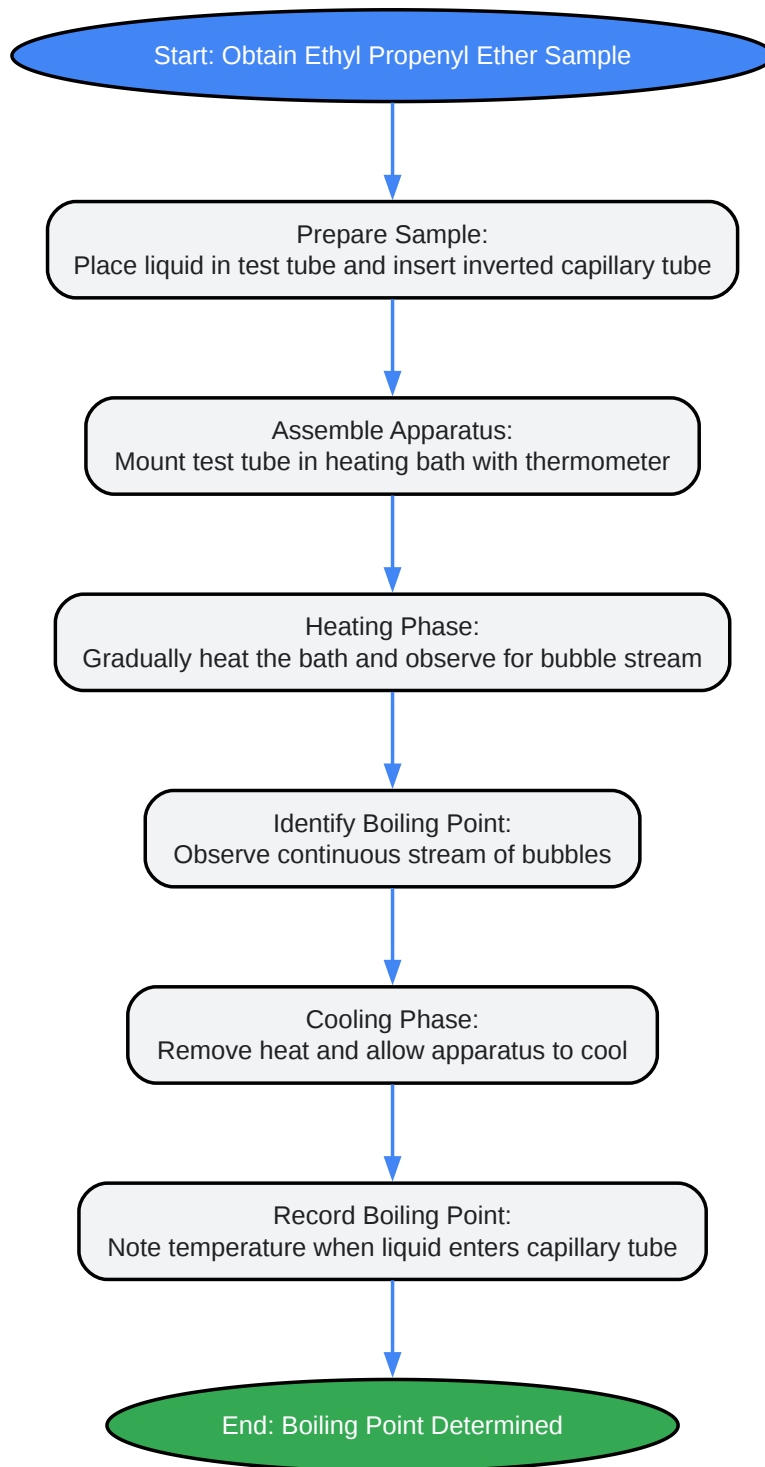
- Calculation: The density (ρ) of the **ethyl propenyl ether** is calculated using the following formula:

$$\rho = (m_{\text{filled}} - m_{\text{empty}}) / V$$

where V is the calibrated volume of the pycnometer.

Visualizing Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of the boiling point of **ethyl propenyl ether** using the micro-reflux method.



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Caption: Workflow for Boiling Point Determination by Micro-Reflux.

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References

- 1. mt.com [mt.com]
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